

# Detecting Human Fecal Contamination in Water using Quasar 670-Based RT-qPCR

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## Compound of Interest

Compound Name: Quasar 670

Cat. No.: B15977218

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## Application Note and Protocol

Audience: Researchers, scientists, and drug development professionals.

## Introduction

The detection of human fecal contamination in water sources is critical for public health and environmental monitoring. Traditional methods for assessing fecal contamination often rely on the cultivation of indicator bacteria, which can be time-consuming and may not accurately reflect the presence of human-specific pathogens. Molecular methods, such as quantitative reverse transcription PCR (RT-qPCR), offer a rapid, sensitive, and specific alternative. This application note details a protocol for the detection of human fecal contamination in water samples using a **Quasar 670**-based RT-qPCR assay targeting the Pepper Mild Mottle Virus (PMMoV). PMMoV is a plant virus that is highly abundant in the human diet and is consequently found in high concentrations in human feces, making it a reliable and specific biomarker for human fecal contamination.<sup>[1]</sup> The use of the **Quasar 670** fluorophore, a spectrally distinct dye, allows for robust detection and the potential for multiplexing with other targets.

## Principle

This method involves a multi-step process that begins with the concentration of viral particles from water samples. Subsequently, viral RNA is extracted and purified. The purified RNA is then used as a template in a one-step RT-qPCR assay. This assay utilizes a specific primer and probe set to amplify and detect the PMMoV RNA. The probe is labeled with the **Quasar 670** fluorophore, which emits a fluorescent signal upon amplification. The intensity of the fluorescent signal is proportional to the amount of PMMoV RNA present in the sample, allowing for quantitative analysis.

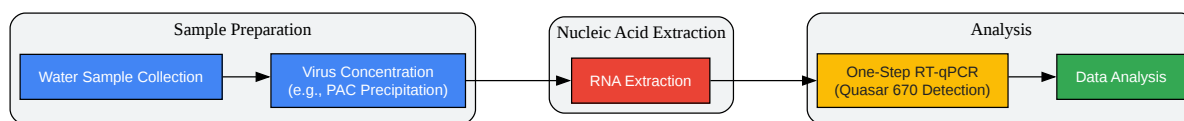
## Performance Characteristics

The performance of PMMoV RT-qPCR assays for the detection of human fecal contamination has been evaluated in numerous studies. The following table summarizes typical performance characteristics.

| Parameter                   | Performance Characteristics                                         | Reference |
|-----------------------------|---------------------------------------------------------------------|-----------|
| Target                      | Pepper Mild Mottle Virus (PMMoV) RNA                                | [1]       |
| Fluorophore                 | Quasar 670 (Cy5 channel)                                            | [2]       |
| Limit of Detection (LOD)    | Approximately 80-100 copies per reaction                            | [3][4]    |
| Specificity for Human Feces | High (pooled-specificity of 90% for untreated domestic wastewater)  | [5][6]    |
| Sensitivity for Human Feces | High (pooled-sensitivity of 100% for untreated domestic wastewater) | [5][6]    |
| Concentration in Raw Sewage | Typically ranges from $10^6$ to $10^7$ genome copies per liter      | [7]       |

## Experimental Workflow

The overall experimental workflow for the detection of human fecal contamination using the **Quasar 670**-based PMMoV RT-qPCR assay is depicted below.



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Fig. 1: Experimental workflow for PMMoV detection.

## Detailed Experimental Protocols

### Protocol 1: Virus Concentration from Water Samples using Poly-Aluminum Chloride (PAC) Precipitation

This protocol is a rapid and simple method for concentrating viral particles from sewage samples.

#### Materials:

- 50 mL conical tubes
- Poly-Aluminum Chloride (PAC) solution
- Centrifuge
- Phosphate-Buffered Saline (PBS), pH 7.4

#### Procedure:

- Collect 40 mL of the water sample in a 50 mL conical tube.
- Add PAC solution to the water sample. The optimal concentration of PAC may need to be determined empirically but is typically in the range of 1:100 (v/v).

- Incubate the mixture at room temperature for 15-20 minutes with gentle agitation. This allows for the formation of a precipitate with adsorbed viral particles.
- Centrifuge the tube at 4,500 x g for 20 minutes to pellet the precipitate.
- Carefully decant and discard the supernatant.
- Resuspend the pellet in 1-2 mL of PBS. The concentrated sample is now ready for RNA extraction.

## Protocol 2: Viral RNA Extraction

This protocol outlines a general procedure for viral RNA extraction from the concentrated water sample. Commercial kits are widely available and should be used according to the manufacturer's instructions for optimal results.

### Materials:

- Concentrated water sample from Protocol 5.1
- Viral RNA extraction kit (e.g., Zymo Research Quick-DNA/RNA™ Water Kit or similar)
- Microcentrifuge
- Nuclease-free water

### Procedure:

- Follow the manufacturer's protocol for the chosen viral RNA extraction kit.
- Typically, this involves lysing the viral particles to release the RNA.
- The lysate is then passed through a spin column that binds the RNA.
- The column is washed to remove impurities.
- Finally, the purified RNA is eluted from the column using nuclease-free water.
- The extracted RNA should be stored at -80°C until use.

## Protocol 3: One-Step RT-qPCR for PMMoV Detection using GoTaq® Enviro PMMoV Quant Kit, Quasar® 670

This protocol is based on the GoTaq® Enviro PMMoV Quant Kit, Quasar® 670.

### Materials:

- GoTaq® Enviro PMMoV Quant Kit, Quasar® 670 (or equivalent)
- Purified viral RNA from Protocol 5.2
- qPCR instrument with a channel for Cy5/**Quasar 670** detection
- Nuclease-free pipette tips and tubes

### Procedure:

- Reaction Setup:
  - Thaw all kit components on ice.
  - Prepare a master mix for the desired number of reactions (including standards and no-template controls) according to the kit's instructions. A typical reaction setup is as follows:

| Component                                 | Volume per Reaction |
|-------------------------------------------|---------------------|
| GoTaq® Enviro Master Mix, 2X              | 10 µL               |
| GoScript™ Enzyme Mix                      | 0.4 µL              |
| PMMoV Primer/Probe Mix, Quasar® 670 (20X) | 1 µL                |
| Nuclease-Free Water                       | to 15 µL            |
| Total Master Mix Volume                   | 15 µL               |

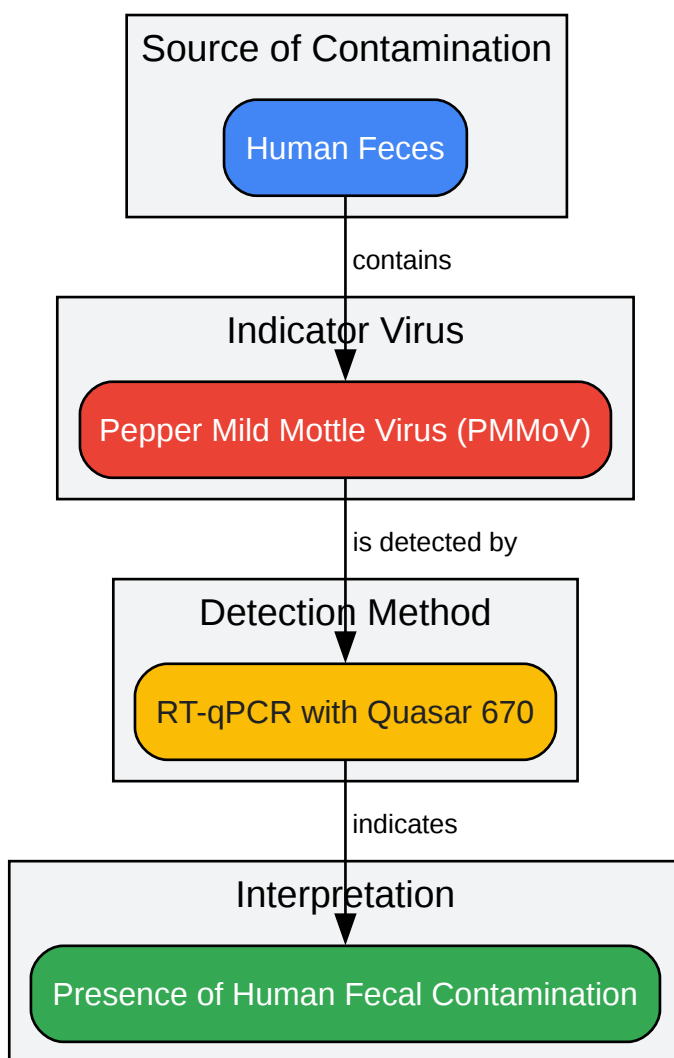
- Thermal Cycling:
  - Program the qPCR instrument with the following thermal cycling conditions:

| Step                                    | Temperature | Duration   | Cycles |
|-----------------------------------------|-------------|------------|--------|
| Reverse Transcription                   | 45°C        | 15 minutes | 1      |
| Taq Polymerase<br>Activation            | 95°C        | 2 minutes  | 1      |
| Denaturation                            | 95°C        | 15 seconds | 40     |
| Annealing/Extension/<br>Data Collection | 60°C        | 60 seconds |        |

- Data Analysis:
  - Analyze the amplification data according to the qPCR instrument's software.
  - Generate a standard curve using the provided PMMoV RNA standards.
  - Determine the concentration of PMMoV RNA in the unknown samples by interpolating their C<sub>q</sub> values from the standard curve.

## Logical Relationship Diagram

The following diagram illustrates the logical relationship between the presence of PMMoV and the assessment of human fecal contamination.



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Fig. 2: PMMoV as an indicator of fecal contamination.

## Conclusion

The use of a **Quasar 670**-based RT-qPCR assay targeting PMMoV provides a rapid, sensitive, and specific method for the detection of human fecal contamination in water samples. The detailed protocols and performance characteristics presented in this application note offer a comprehensive guide for researchers and scientists in implementing this valuable tool for water quality monitoring and public health protection.

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## References

- 1. GoTaq® Enviro PMMoV Quant Kit, Quasar® 670 Technical Manual [[promega.kr](http://promega.kr)]
- 2. [azurebiosystems.com](http://azurebiosystems.com) [[azurebiosystems.com](http://azurebiosystems.com)]
- 3. Pepper Mild Mottle Virus as an Indicator of Fecal Pollution - PMC [[pmc.ncbi.nlm.nih.gov](http://pmc.ncbi.nlm.nih.gov)]
- 4. Does normalization of SARS-CoV-2 concentrations by Pepper Mild Mottle Virus improve correlations and lead time between wastewater surveillance and clinical data in Alberta (Canada): comparing twelve SARS-CoV-2 normalization approaches - PMC [[pmc.ncbi.nlm.nih.gov](http://pmc.ncbi.nlm.nih.gov)]
- 5. Pepper mild mottle virus: A plant pathogen with a greater purpose in (waste)water treatment development and public health management - PMC [[pmc.ncbi.nlm.nih.gov](http://pmc.ncbi.nlm.nih.gov)]
- 6. Pepper mild mottle virus: A plant pathogen with a greater purpose in (waste)water treatment development and public health management - PubMed [[pubmed.ncbi.nlm.nih.gov](http://pubmed.ncbi.nlm.nih.gov)]
- 7. [researchgate.net](http://researchgate.net) [[researchgate.net](http://researchgate.net)]
- To cite this document: BenchChem. [Detecting Human Fecal Contamination in Water using Quasar 670-Based RT-qPCR]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15977218/docs#detecting-human-fecal-contamination-in-water-using-quasar-670-based-rt-qpcr>]

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